

# safe handling and storage of 7-Ethoxybenzofuran-2-carboxylic acid

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## Compound of Interest

Compound Name: 7-Ethoxybenzofuran-2-carboxylic acid

Cat. No.: B1581644

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## Technical Support Center: 7-Ethoxybenzofuran-2-carboxylic acid

A Guide for Researchers and Drug Development Professionals on Safe Handling and Storage

Welcome to the technical support guide for **7-Ethoxybenzofuran-2-carboxylic acid** (CAS No. 206559-61-7). As Senior Application Scientists, we understand that robust safety protocols are the bedrock of innovative and reproducible research. This document is designed to provide you with in-depth, practical guidance, moving beyond mere compliance to foster a culture of safety and experimental integrity in your laboratory. Here, we address common questions and potential issues encountered when working with this compound, explaining the scientific reasoning behind each safety recommendation.

## Part 1: Hazard Identification and Initial Assessment

Before handling any chemical, a thorough understanding of its potential hazards is crucial. This section provides a summary of known information and answers foundational questions about the risks associated with **7-Ethoxybenzofuran-2-carboxylic acid**.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards of **7-Ethoxybenzofuran-2-carboxylic acid**?

A1: Based on available Safety Data Sheets (SDS), **7-Ethoxybenzofuran-2-carboxylic acid** is classified as an irritant.[1] The primary hazards are:

- Causes serious eye irritation (H319).[1][2]
- Causes skin irritation (H315).[2]
- May cause an allergic skin reaction (H317).[1]
- Related benzofuran compounds are also noted to potentially cause respiratory irritation (H335), so it is prudent to handle this compound with measures to prevent dust inhalation.[3][4][5]

Q2: What do the GHS pictograms for this chemical mean?

A2: The primary GHS pictogram you will encounter for this chemical is the Exclamation Mark. This signifies that the substance may cause less serious health effects, such as irritation or skin sensitization. The causality is that direct contact with the solid powder or solutions can trigger local inflammatory responses in the skin and eyes.

Hazard Class & Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Irritation (Category 2)	Exclamation Mark	Warning	H315: Causes skin irritation.[2]
Serious Eye Irritation (Category 2)	Exclamation Mark	Warning	H319: Causes serious eye irritation.[1][2]
Skin Sensitization (Category 1)	Exclamation Mark	Warning	H317: May cause an allergic skin reaction. [1]

Q3: Is this compound considered acutely toxic?

A3: Currently available information does not classify **7-Ethoxybenzofuran-2-carboxylic acid** as acutely toxic if swallowed, inhaled, or in contact with skin.[6] However, the absence of data

does not mean the absence of hazard. All chemicals in a research setting should be treated with a high degree of caution, recognizing the potential for unknown hazards.<sup>[7]</sup>

## Part 2: Safe Handling and Personal Protective Equipment (PPE)

Proper handling techniques and correct PPE are your primary defense against exposure. This section provides detailed protocols and troubleshooting for common handling scenarios.

### Experimental Protocol: Weighing and Preparing a Solution

This protocol is designed to be self-validating by incorporating engineering controls, administrative checks, and PPE to minimize exposure at every step.

Objective: To safely weigh 100 mg of solid **7-Ethoxybenzofuran-2-carboxylic acid** and prepare a 10 mg/mL stock solution in DMSO.

Materials:

- **7-Ethoxybenzofuran-2-carboxylic acid** (solid)
- Anhydrous DMSO
- Analytical balance
- Spatula
- Weigh paper or boat
- Glass vial with a screw cap
- Pipettors and appropriate tips
- Vortex mixer

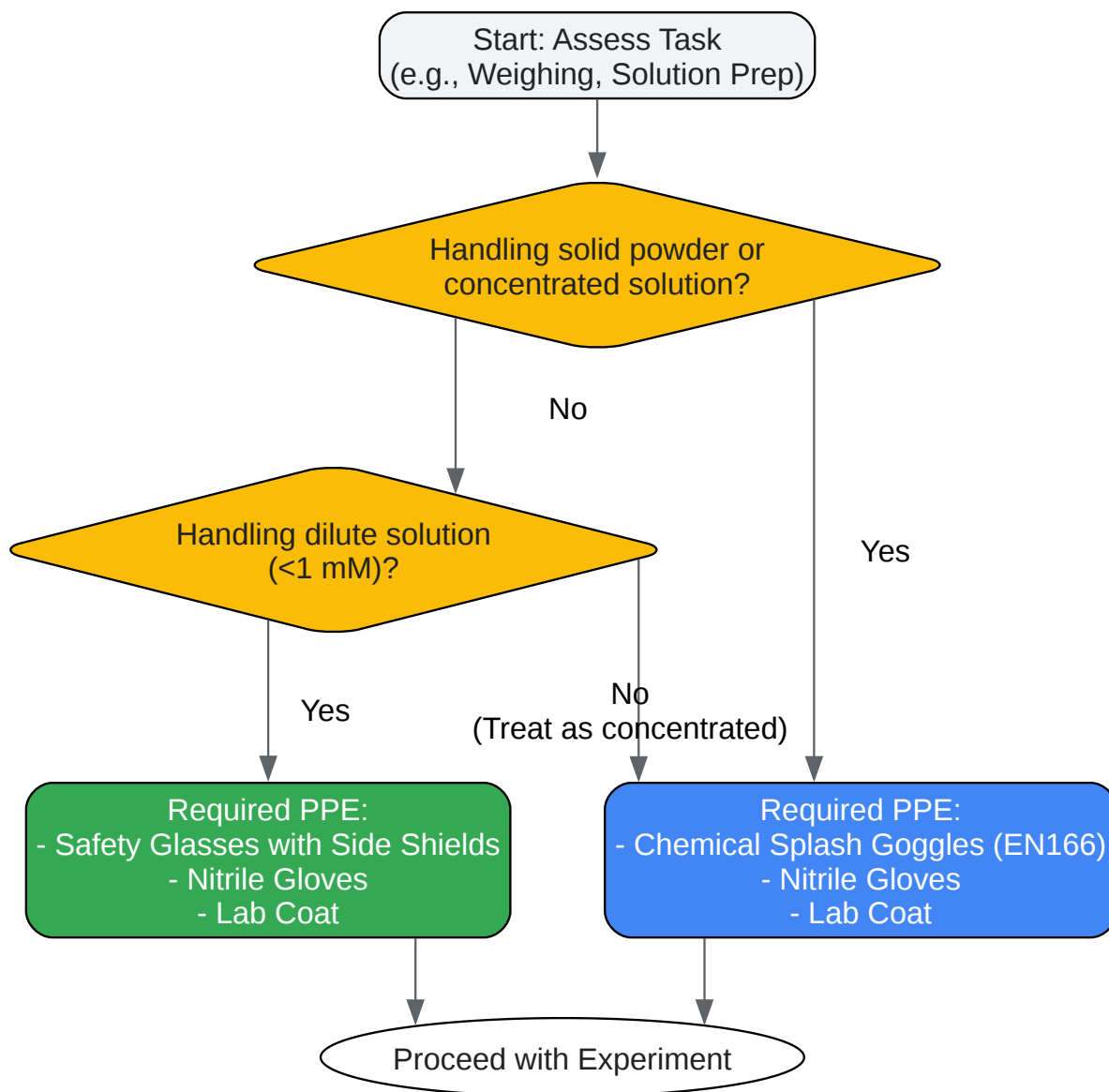
Procedure:

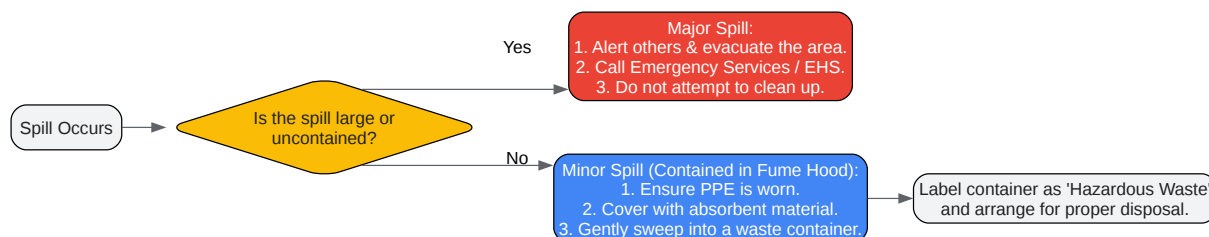
- Pre-Experiment Setup:
  - Ensure the chemical fume hood is operational and the sash is at the indicated safe height.
  - Causality: A fume hood provides a critical engineering control to capture any fine particulates that may become airborne, preventing inhalation.
  - Don the required PPE as determined by the PPE Selection Workflow (see diagram below): nitrile gloves, a lab coat, and chemical splash goggles.
  - Lay down a disposable absorbent bench liner within the fume hood to contain any potential minor spills.
- Weighing the Compound:
  - Place the weigh boat on the analytical balance and tare it.
  - Carefully use a clean spatula to transfer the desired amount of the solid compound to the weigh boat. Avoid any rapid movements that could generate dust.
  - Causality: Minimizing dust generation is key to preventing the spread of the irritant and reducing the risk of inhalation.<sup>[4][8]</sup>
  - Once the target weight is reached, record the exact amount.
- Solution Preparation:
  - Carefully transfer the weighed solid into the labeled glass vial.
  - Using a calibrated pipette, add the calculated volume of DMSO to the vial.
  - Securely cap the vial.
  - Vortex the vial until the solid is completely dissolved.
- Cleanup:

- Dispose of the used weigh boat, pipette tips, and bench liner in the designated solid chemical waste container.
- Wipe the spatula clean.
- Remove gloves using the proper technique (without touching the outer surface) and dispose of them.
- Wash hands thoroughly with soap and water.[\[2\]](#)[\[9\]](#)

## PPE Selection Workflow

The selection of appropriate PPE is task-dependent. This workflow provides a logical pathway for making the correct choice.





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